

physiological concentrations of 3-Aminoadipic acid in human plasma

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Compound of Interest

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An In-depth Technical Guide to the Physiological Concentrations of **3-Aminoadipic Acid** in Human Plasma

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **3-Aminoadipic acid** (3-AAA), a metabolite of increasing interest in biomedical research. We will delve into its biochemical origins, physiological concentrations in human plasma, the analytical methodologies for its precise quantification, and its emerging role as a key biomarker in cardiometabolic diseases. This document is intended for researchers, scientists, and drug development professionals seeking a deeper understanding of 3-AAA's significance.

Introduction to 3-Aminoadipic Acid (3-AAA)

3-Aminoadipic acid, also known as α -aminoadipic acid (the L-isomer is biologically active), is a non-proteinogenic alpha-amino acid. Unlike the 20 common amino acids, it is not incorporated into proteins during translation. Instead, its presence in the body is primarily the result of the catabolism of the essential amino acid, lysine.^{[1][2][3]} In recent years, high-resolution metabolomic profiling has identified 3-AAA as a novel and predictive biomarker for

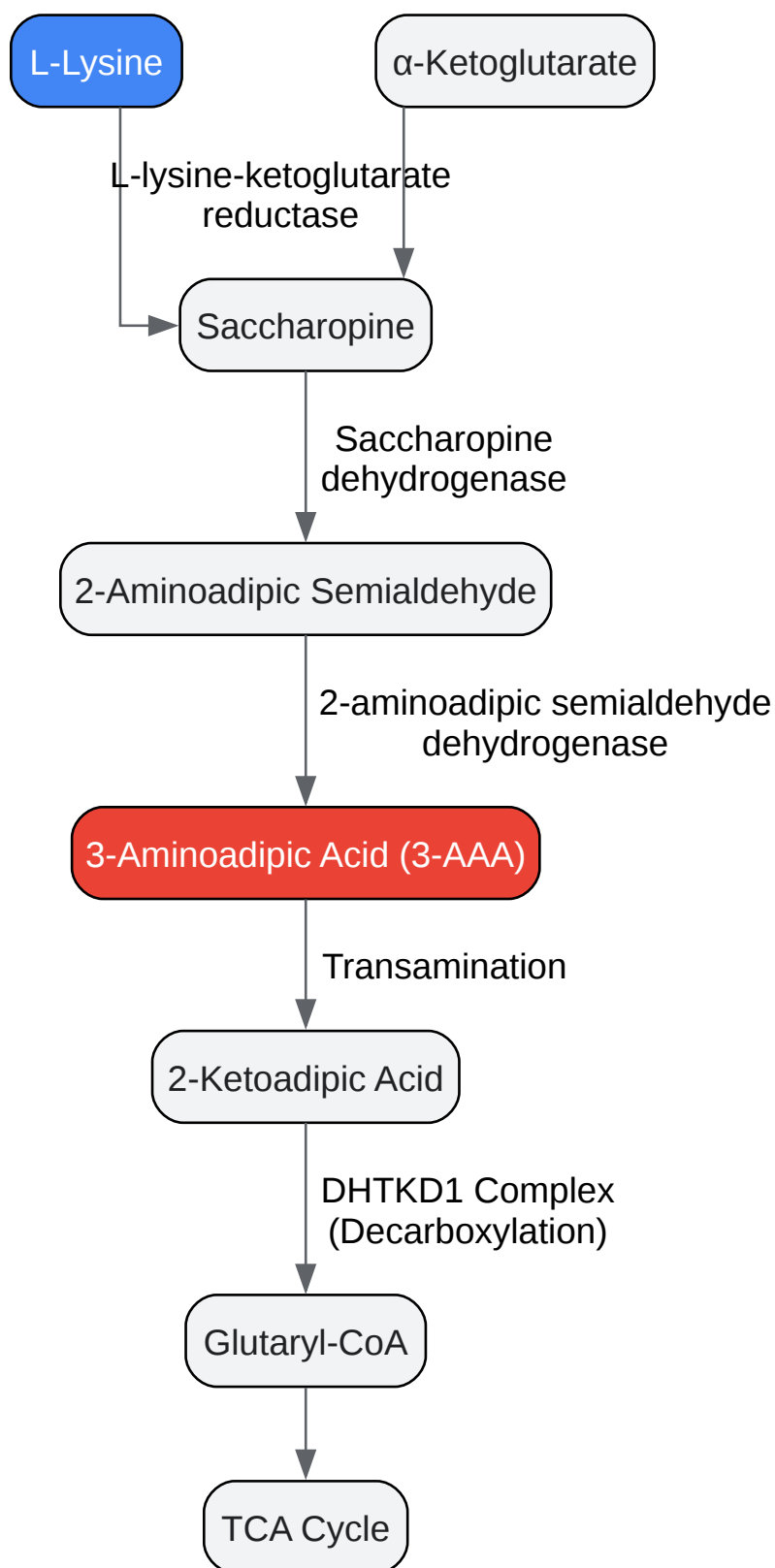
the risk of developing type 2 diabetes and other cardiometabolic conditions, independent of traditional risk factors.[1][2][4][5] Its role extends beyond being a simple catabolite; it is now recognized as a modulator of glucose homeostasis and a marker of systemic metabolic stress.[5]

Biochemical Pathways: The Origin and Fate of 3-AAA

In humans, 3-AAA is an intermediate in the primary degradation pathway of lysine, known as the saccharopine pathway, which occurs predominantly in the mitochondria of the liver.[5][6][7]

The key steps are as follows:

- **Saccharopine Formation:** Lysine is condensed with α -ketoglutarate by the enzyme L-lysine-ketoglutarate reductase to form saccharopine.[5]
- **Conversion to Semialdehyde:** Saccharopine is then converted by saccharopine dehydrogenase into 2-aminoadipic semialdehyde.[5]
- **Oxidation to 3-AAA:** Finally, 2-aminoadipic semialdehyde dehydrogenase oxidizes the semialdehyde to form **3-Aminoadipic acid** (2-AAA).[5]
- **Further Degradation:** 3-AAA is subsequently transaminated to 2-ketoadipic acid, which is then oxidatively decarboxylated to glutaryl-CoA. This process is critically mediated by a complex containing dehydrogenase E1 and transketolase domain-containing 1 (DHTKD1).[1][5] Genetic variants in the DHTKD1 gene can significantly influence circulating 3-AAA concentrations.[1]



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Caption: Mitochondrial pathway for lysine catabolism leading to 3-AAA.

Physiological Concentrations and Influencing Factors

Circulating plasma concentrations of 3-AAA exhibit considerable inter-individual variation.^[8] This variability is influenced by a combination of genetics, diet, and underlying pathophysiology.

Quantitative Data Summary

Population / Condition	Reported Concentration / Level	Source
Healthy Adults (Optimal Range)	0 - 1.5 $\mu\text{mol/L}$	^[9]
Healthy Adults (Asian)	95.68 $\pm$ 35.5 ng/mL	^[2]
Healthy Adults (Black or African American)	72.26 $\pm$ 30.0 ng/mL	^[2]
Healthy Adults (White)	72.73 $\pm$ 30.7 ng/mL	^[2]
Insulin Sensitive (High-Risk Cohort)	Ion Count: 233x10 ⁴ $\pm$ 60x10 ⁴	^[2]
Pre-Diabetic (High-Risk Cohort)	Ion Count: 262x10 ⁴ $\pm$ 58x10 ⁴	^[2]
Diabetic (High-Risk Cohort)	Ion Count: 312x10 ⁴ $\pm$ 75x10 ⁴	^[2]

Note: Ion counts are relative measures and demonstrate a significant increase in 3-AAA levels with worsening glycemic status.^[2]

Key Factors Modulating 3-AAA Levels

- Diet: As 3-AAA is a product of lysine breakdown, dietary intake plays a significant role. The consumption of animal products, which are rich in lysine, is associated with higher plasma 3-AAA levels.^{[3][8]} Conversely, a short-term vegetarian diet has been shown to significantly reduce circulating 3-AAA.^{[3][8]}

- Genetics: Common variants in genes involved in mitochondrial function, particularly DHTKD1 (involved in 3-AAA degradation) and MSR1 (macrophage scavenger receptor 1), are associated with plasma 3-AAA levels.[4]
- Disease States:
 - Type 2 Diabetes: Elevated plasma 3-AAA is a strong predictive biomarker for the development of type 2 diabetes.[1][4] Individuals with the highest quartile of 3-AAA concentrations have a more than four-fold increased risk of developing diabetes.[1][10]
 - Atherosclerosis: Serum 3-AAA levels are significantly elevated in patients with atherosclerosis and correlate with inflammatory cytokines and plaque area.[10]
 - Oxidative Stress & Aging: In long-lived proteins like skin collagen, 3-AAA accumulates with age as a result of oxidative deamination of lysine residues.[1][11] This accumulation is significantly exacerbated in conditions of high oxidative stress, such as diabetes, renal failure, and sepsis, positioning 3-AAA as a reliable marker of protein carbonyl oxidation.[1][11]

Analytical Methodology: Quantification by LC-MS/MS

The gold standard for the accurate and sensitive quantification of 3-AAA in human plasma is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[2][12][13][14] This technique offers high specificity and allows for direct measurement without the need for cumbersome derivatization steps.



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Caption: Standard workflow for 3-AAA quantification in plasma by LC-MS/MS.

Detailed Experimental Protocol

This protocol represents a validated system for the robust quantification of 3-AAA.

1. Sample Preparation (Protein Precipitation)

- Rationale: This step efficiently removes large proteins that would otherwise interfere with the analysis and damage the LC system. Using a stable isotope-labeled internal standard (e.g., **3-Aminoadipic acid**-d5) is critical for correcting analytical variability.
- Protocol:
 - To 100 µL of plasma, calibrator, or quality control sample in a 1.5 mL microcentrifuge tube, add a known amount of internal standard solution.[\[2\]](#)[\[12\]](#)
 - Add 300-400 µL of a cold protein precipitation agent, such as methanol, acetonitrile, or a mixture thereof.[\[2\]](#)[\[14\]](#)[\[15\]](#) Some protocols utilize 10 µL of 30% sulfosalicylic acid.[\[12\]](#)[\[13\]](#)
 - Vortex vigorously for 30-60 seconds to ensure complete protein denaturation.
 - Centrifuge at >12,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.[\[13\]](#)[\[15\]](#)
 - Carefully transfer the supernatant to a clean autosampler vial for analysis.[\[13\]](#)

2. Liquid Chromatography

- Rationale: Chromatographic separation is essential to resolve 3-AAA from isomers and other endogenous plasma components that could cause ion suppression in the mass spectrometer.
- Typical Conditions:
 - System: A UHPLC or HPLC system.[\[2\]](#)[\[12\]](#)
 - Column: A reversed-phase C18 column (e.g., 1.7 µm particle size) is commonly used.[\[14\]](#)

- Mobile Phase A: Water with 0.1% formic acid.[15]
- Mobile Phase B: Acetonitrile with 0.1% formic acid.[15]
- Gradient: A typical gradient starts at a low percentage of Mobile Phase B (e.g., 2-5%), ramps up to elute 3-AAA, followed by a high-organic wash and re-equilibration.
- Flow Rate: Dependent on column dimensions, typically 0.3-0.6 mL/min.
- Injection Volume: 1-5 µL.

3. Tandem Mass Spectrometry

- Rationale: Provides highly selective and sensitive detection. A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode is ideal for targeted quantification.
- Typical Parameters:
 - Mass Spectrometer: Triple quadrupole or high-resolution Orbitrap instrument.[2][12][14]
 - Ionization Mode: Electrospray Ionization (ESI), Positive.[12]
 - MRM Transitions: Specific precursor-to-product ion transitions must be optimized for both 3-AAA and its labeled internal standard. This ensures that only the compound of interest is being measured.
 - Data Analysis: The concentration of 3-AAA in unknown samples is determined by constructing a calibration curve from the peak area ratios of the analyte to the internal standard in the calibrator samples.

Clinical Significance and Future Perspectives

3-Aminoadipic acid is no longer considered a passive bystander in metabolism. Accumulating evidence points to its active role in pathophysiology.

- A Biomarker of Disease Risk: Elevated 3-AAA is a robust, early marker for individuals at high risk of developing type 2 diabetes and cardiovascular disease.[1][4][10] Its measurement

could enhance risk stratification and guide preventative strategies.

- A Mediator of Cellular Dysfunction: Mechanistic studies have shown that 3-AAA is not merely correlated with disease but may actively contribute to it. It has been shown to:
 - Induce the production of reactive oxygen species (ROS), leading to oxidative stress.[\[10\]](#)
[\[16\]](#)
 - Aggravate vascular inflammation through the ROS/TXNIP/NLRP3 inflammasome pathway.
[\[10\]](#)
 - Impair insulin signaling and dysregulate gluconeogenesis in tissues like the liver and skeletal muscle.[\[5\]](#)
 - Impair enzyme secretion in pancreatic acinar cells, potentially contributing to pancreatic dysfunction.[\[16\]](#)
- A Therapeutic Target: The discovery of the pathways that regulate 3-AAA levels, including diet and the DHTKD1 enzyme, opens new avenues for therapeutic intervention.[\[4\]](#)[\[5\]](#)
Strategies aimed at lowering elevated 3-AAA, such as dietary modification with reduced animal product intake, may offer a novel approach to mitigating cardiometabolic risk.[\[3\]](#)[\[8\]](#)

In conclusion, **3-Amino adipic acid** has transitioned from a minor metabolite of lysine catabolism to a clinically relevant biomarker and a potential mediator of metabolic disease. Its accurate quantification in plasma provides valuable insights into an individual's metabolic health and risk for future disease. Further research into the precise mechanisms linking 3-AAA to cellular dysfunction will be crucial for developing targeted therapies.

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